

Torbafylline initial discovery and development

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

Get Quote

Summary of Available Data on Torbafylline

The table below consolidates the key technical information that could be found.

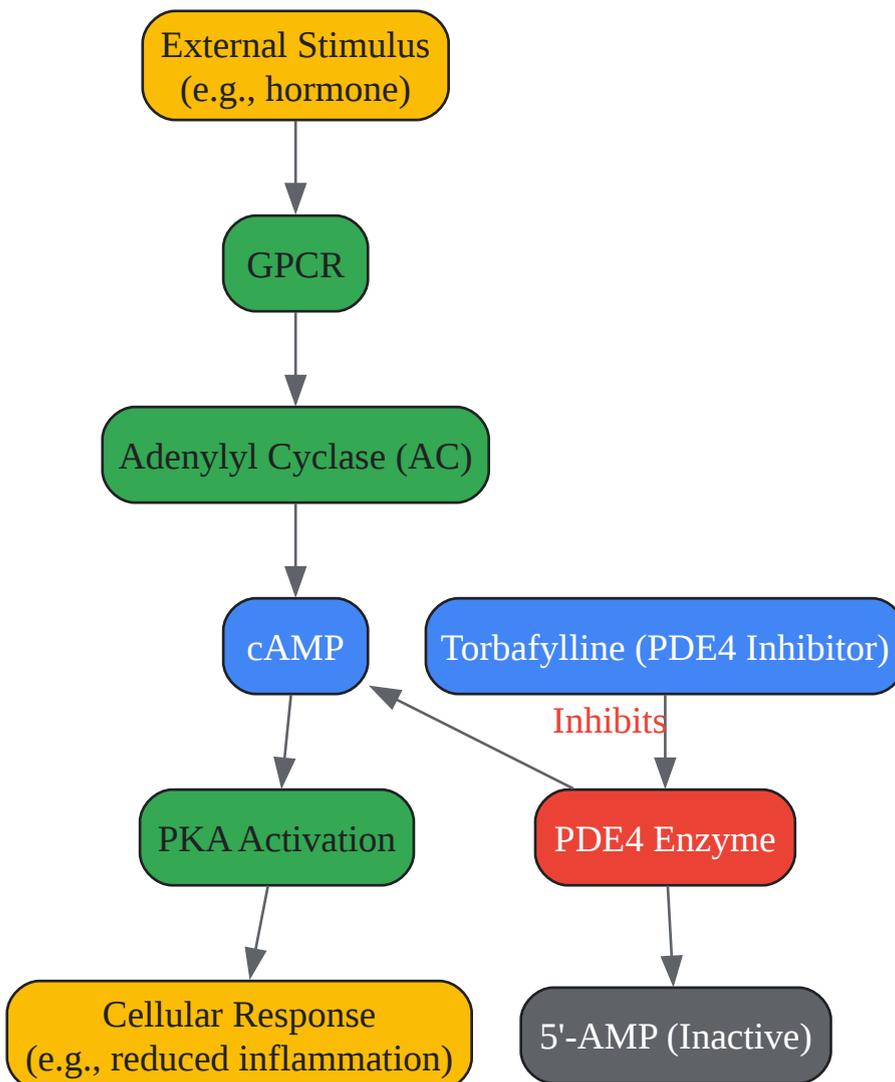
| Aspect | Available Information |
|-----------------------------|---|
| Compound Name | Torbafylline [1] [2] |
| Status | Experimental (No approved drugs) [2] |
| Chemical Class | N-methylated xanthine derivative [2] |
| Molecular Formula | $C_{16}H_{26}N_4O_4$ [1] [2] |
| Molecular Weight | 338.2 Da (monoisotopic) [2] |
| Primary Mechanism of Action | Phosphodiesterase (PDE) inhibitor; specifically targets PDE4A , PDE4B , and PDE4D isoforms [2] |

Scientific Context and Therapeutic Rationale

While direct information on **Torbafylline** is scarce, its mechanism provides clues to its potential development rationale.

- **PDEs as Therapeutic Targets:** Phosphodiesterases (PDEs) are enzymes that break down cyclic nucleotides (cAMP and cGMP), which are key secondary messengers in cellular signaling. Different PDE families have unique distributions and roles in various physiological processes, making them attractive drug targets for diseases of the nervous system, cardiovascular system, immunity, and more [3].
- **Rationale for PDE4 Targeting:** The PDE4 family is particularly important for regulating cAMP in many cell types. Inhibiting PDE4 increases cAMP levels, leading to broad biological effects, including the suppression of inflammatory mediators. This makes PDE4 a target of interest for conditions like asthma, COPD, and inflammatory diseases [3].

The following diagram illustrates this core mechanism of PDE4 inhibitors like **Torbafylline**.



[Click to download full resolution via product page](#)

Information Gaps and Development Status

The search results confirm a significant lack of detail on **Torbafylline**'s development.

- **No Discovery Narrative:** The search did not uncover information on the specific research group, institution, or company that discovered **Torbafylline**, or the timeline of its initial development.
- **No Clinical Protocols:** As an experimental compound that has not progressed to approved drug status [2], detailed clinical trial protocols or human study results are not available.
- **Limited Preclinical Data:** Information on its efficacy, pharmacokinetics, and safety in animal models is absent from the search results.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | C16H26N4O4 | CID 65888 - PubChem Torbafylline [pubchem.ncbi.nlm.nih.gov]
2. : Uses, Interactions, Mechanism of Action | DrugBank Online Torbafylline [go.drugbank.com]
3. Therapeutic targeting of 3',5'-cyclic nucleotide ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Torbafylline initial discovery and development]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572447#torbafylline-initial-discovery-and-development>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com